Technical Support Center: PF-562271 Dose-Response Curve Optimization

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Compound of Interest

Compound Name:	*PF-562271 hydrochloride*
Cat. No.:	*B10768282*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the FAK and Pyk2 inhibitor, PF-562271. The information is designed to help optimize dose-response curve experiments and address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of PF-562271?

PF-562271 is an orally bioavailable, ATP-competitive small molecule inhibitor of Focal Adhesion Kinase (FAK) and the closely related Proline-rich Tyrosine Kinase 2 (Pyk2).[1][2][3][4] By binding to the ATP pocket of these kinases, it blocks their catalytic activity, thereby inhibiting downstream signaling pathways involved in cell migration, proliferation, survival, and angiogenesis.[2][3]

Q2: What are the typical IC50 values for PF-562271?

The half-maximal inhibitory concentration (IC50) of PF-562271 varies depending on the experimental setup (cell-free vs. cell-based) and the specific cell line used.

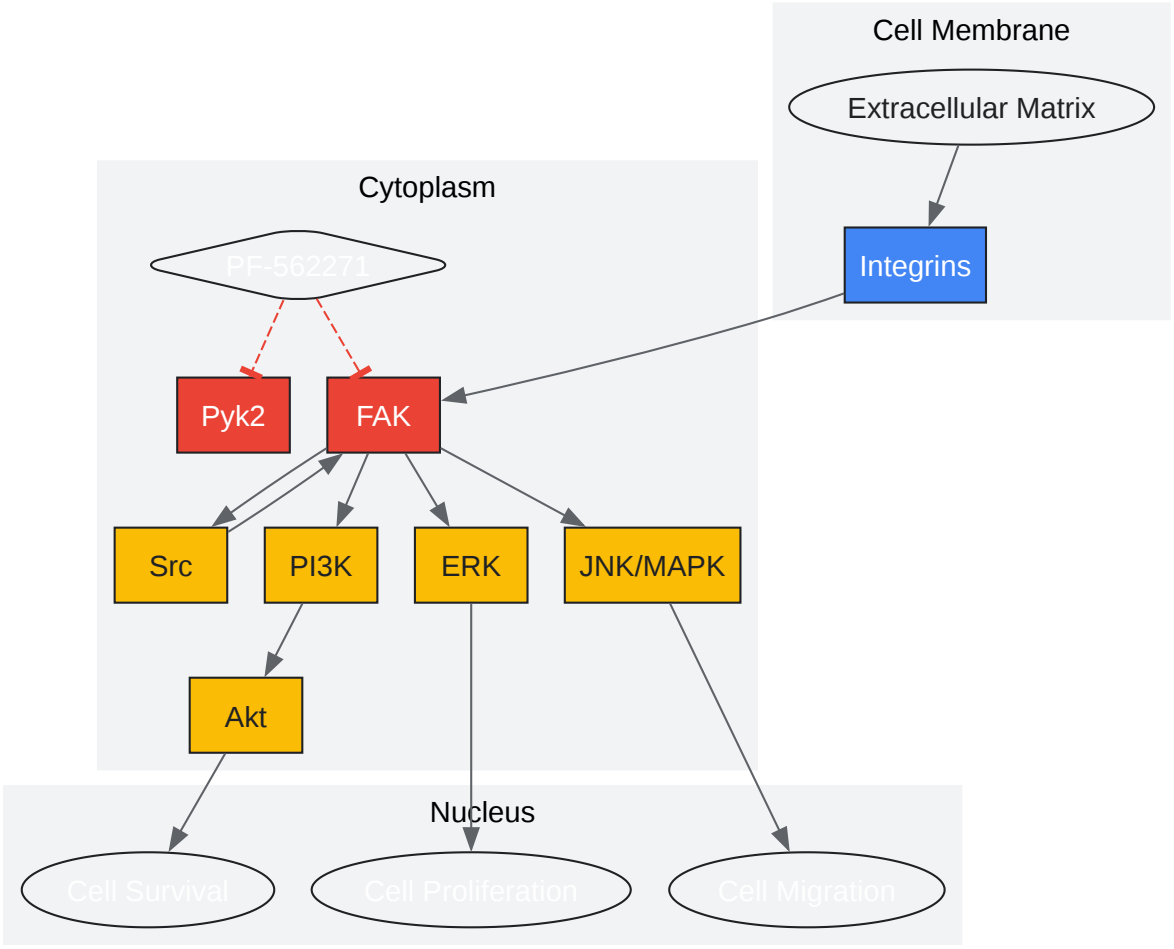
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Assay Type	Target	Reported IC50
Cell-free Kinase Assay	FAK	1.5 nM[1][3][4][5]
Pyk2	13-14 nM[1][3][4][5]	
Cell-based Assay (p-FAK)	FAK	5 nM[1][4]
Cell Proliferation Assay	Various Cancer Cell Lines	1.7 µM - 3.3 µM[1][6]

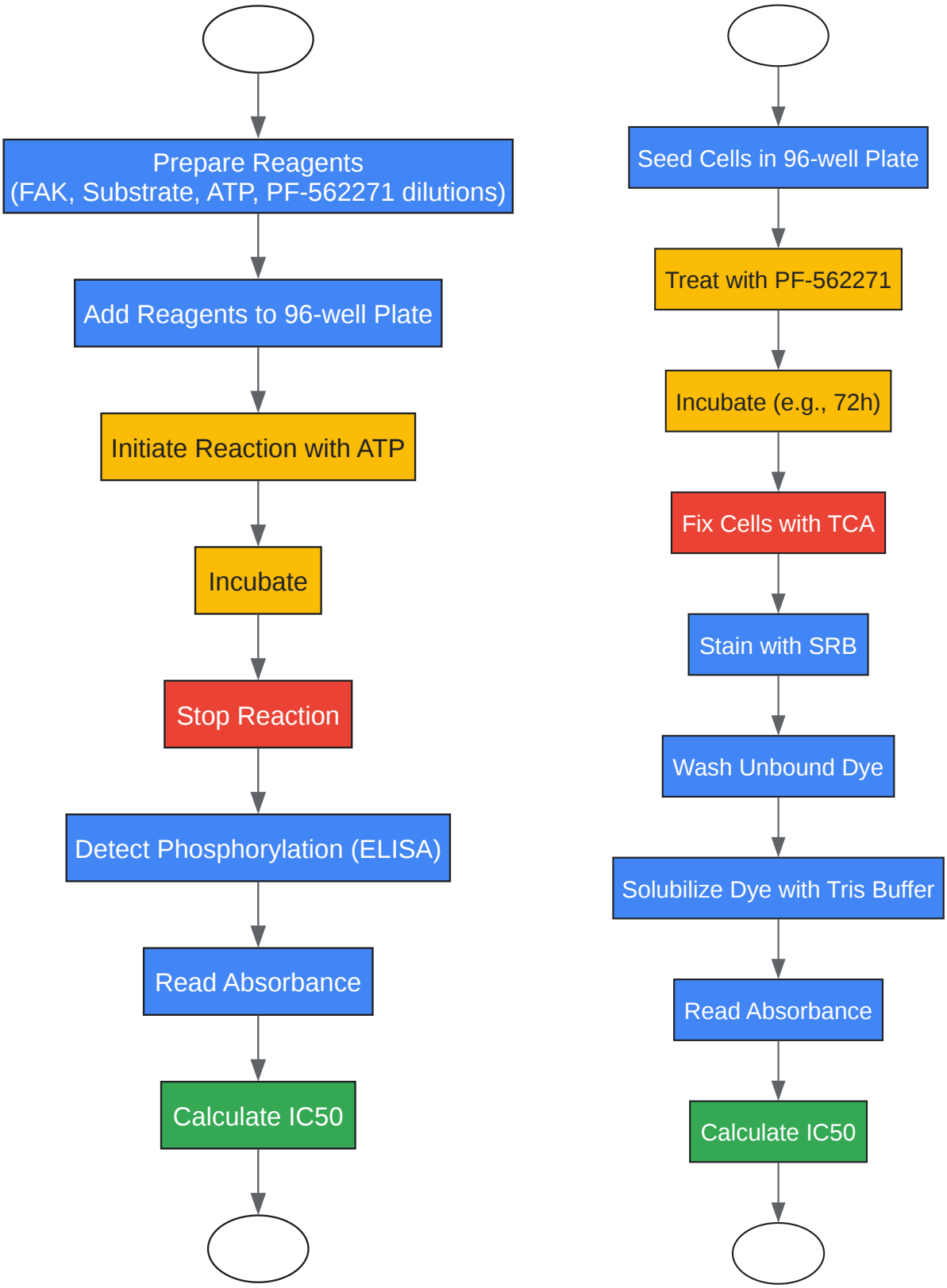
Q3: What are the key signaling pathways affected by PF-562271?

PF-562271 primarily inhibits the FAK signaling pathway. As a signal transducer for integrins, FAK activation leads to the activation of several downstream pathways, including ERK, JNK/MAPK, and PI3K/Akt, which are crucial for tumor cell migration, proliferation, and survival. [2] Inhibition of FAK by PF-562271 can disrupt these processes.

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